

An In-depth Technical Guide to 4-[(Methylamino)methyl]phenol

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 4-[(Methylamino)methyl]phenol

Cat. No.: B3022743

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This guide provides a comprehensive overview of **4-[(Methylamino)methyl]phenol**, a versatile organic compound with significant applications in chemical synthesis and research. Designed for researchers, scientists, and professionals in drug development, this document delves into its chemical identity, properties, synthesis, and key applications, grounded in authoritative scientific data.

Chemical Identity and Nomenclature

4-[(Methylamino)methyl]phenol is an organic compound featuring a phenol ring substituted with a (methylamino)methyl group at the para-position.

IUPAC Name: The systematically generated and preferred IUPAC name for this compound is **4-[(Methylamino)methyl]phenol**.^[1]

Synonyms and Identifiers: This compound is known by several other names and identifiers crucial for database searches and procurement.^{[1][2]}

- p-Hydroxybenzylmethylamine
- p-N-Methylaminomethylphenol
- 4-Hydroxy-N-methylbenzylamine
- CAS Number: 78507-19-4^{[1][2]}

- Molecular Formula: C₈H₁₁NO[1][2]
- PubChem CID: 13104924[1]

Chemical Structure Diagram

Caption: Chemical structure of **4-[(Methylamino)methyl]phenol**.

Physicochemical Properties

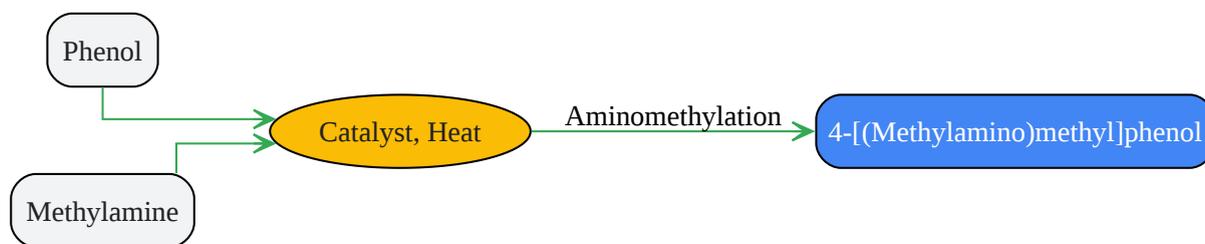
Understanding the physicochemical properties of **4-[(Methylamino)methyl]phenol** is fundamental for its handling, application in synthesis, and for predicting its behavior in various chemical and biological systems.

Property	Value	Source
Molecular Weight	137.18 g/mol	[1][2]
Appearance	White or yellowish crystalline solid	[2]
Melting Point	181-182 °C	[2]
Boiling Point	243 °C	[2]
Density	1.059 g/cm ³	[2]
Flash Point	113 °C	[2]
Solubility	Soluble in water and ethanol	[2]
pKa	9.41 ± 0.15 (Predicted)	[2]

Synthesis and Production

The synthesis of **4-[(Methylamino)methyl]phenol** can be achieved through various organic synthesis routes. A common laboratory and industrial method involves the reaction of phenol with methylamine.[2] This process typically involves an initial reaction of phenol with an aminomethylating agent in the presence of a suitable catalyst and at a controlled temperature to yield the desired product.[2]

Illustrative Synthetic Pathway



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Caption: Generalized synthetic route to **4-[(Methylamino)methyl]phenol**.

Applications in Research and Industry

4-[(Methylamino)methyl]phenol serves as a crucial intermediate in various synthetic applications, from pharmaceuticals to materials science.

Pharmaceutical Intermediate

A significant application of this compound is as a precursor in the synthesis of pharmaceuticals. Its structure, containing both a reactive phenolic hydroxyl group and a secondary amine, makes it a versatile building block. For instance, it is a key starting material in some synthetic routes for phenylephrine, a well-known decongestant.^{[3][4][5][6]} The synthesis of phenylephrine from precursors related to **4-[(Methylamino)methyl]phenol** involves steps like N-alkylation and subsequent reactions to introduce the beta-hydroxy group on the ethylamine side chain.^{[6][7]}

Organic Synthesis Reagent

Beyond specific pharmaceutical applications, it is widely used as a general reagent in organic synthesis.^[2] Its functional groups allow for a variety of chemical transformations, making it valuable for creating more complex molecules for dyes, polymers, and other specialty chemicals.^[2]

Biochemical Research

In the realm of biochemical research, derivatives of aminophenols are studied for various biological activities. For example, research has been conducted on 2-[(Methylamino)methyl]phenol, an isomer of the topic compound, for its ability to inhibit biofilm formation and down-regulate virulence genes in *Staphylococcus aureus*, targeting the quorum regulator SarA.[8][9] While this research is on a structural isomer, it highlights the potential for this class of compounds to be explored for antimicrobial and antivirulence properties.

Safety, Handling, and Storage

As with any chemical reagent, proper safety protocols must be followed when handling 4-[(Methylamino)methyl]phenol.

Hazard Identification:

- Harmful if swallowed.[1]
- Causes skin irritation.[1]
- Causes serious eye damage.[1]
- May cause respiratory irritation.[1]

Personal Protective Equipment (PPE):

- Eye Protection: Chemical safety goggles or glasses are mandatory.[10]
- Hand Protection: Wear suitable protective gloves.[10]
- Respiratory Protection: Use in a well-ventilated area. If dust or vapors are generated, a respirator may be required.[10]

Storage:

- Store under an inert gas (e.g., nitrogen or argon).[2]
- Recommended storage temperature is between 2–8 °C.[2]
- Keep the container tightly closed in a dry, cool, and well-ventilated place.[11]

- Store away from incompatible materials such as strong oxidizing agents, strong acids, acid chlorides, and acid anhydrides.[10][11]

First-Aid Measures:

- After Inhalation: Move the person to fresh air.[10]
- After Skin Contact: Wash with plenty of soap and water.[10]
- After Eye Contact: Rinse immediately with plenty of water.[10]
- After Ingestion: Rinse mouth. Do not induce vomiting. Seek medical advice.[10][12]

Conclusion

4-[(Methylamino)methyl]phenol is a compound of significant interest due to its versatile chemical nature and its role as a key intermediate in the synthesis of valuable molecules, particularly in the pharmaceutical industry. Its well-defined chemical and physical properties, coupled with established synthetic routes, make it a reliable component in the toolkit of synthetic chemists. Adherence to strict safety and handling protocols is essential to ensure its safe and effective use in research and development.

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